

Application Notes and Protocols for APD-916

Solution Preparation and Stability

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Compound of Interest

Compound Name: APD-916
CAS No.: 1021169-11-8
Cat. No.: B12364986

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Introduction

APD-916 is an antagonist of the histamine H3 receptor, showing potential for therapeutic applications.^{[1][2]} Proper preparation and handling of **APD-916** solutions are critical for obtaining accurate and reproducible results in preclinical research and development. These application notes provide detailed protocols for the preparation of **APD-916** solutions and assessment of their stability, along with a summary of its chemical properties and a diagram of its mechanism of action.

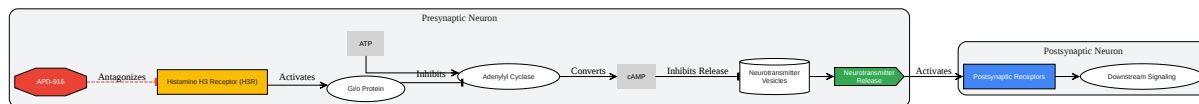
Chemical and Physical Properties

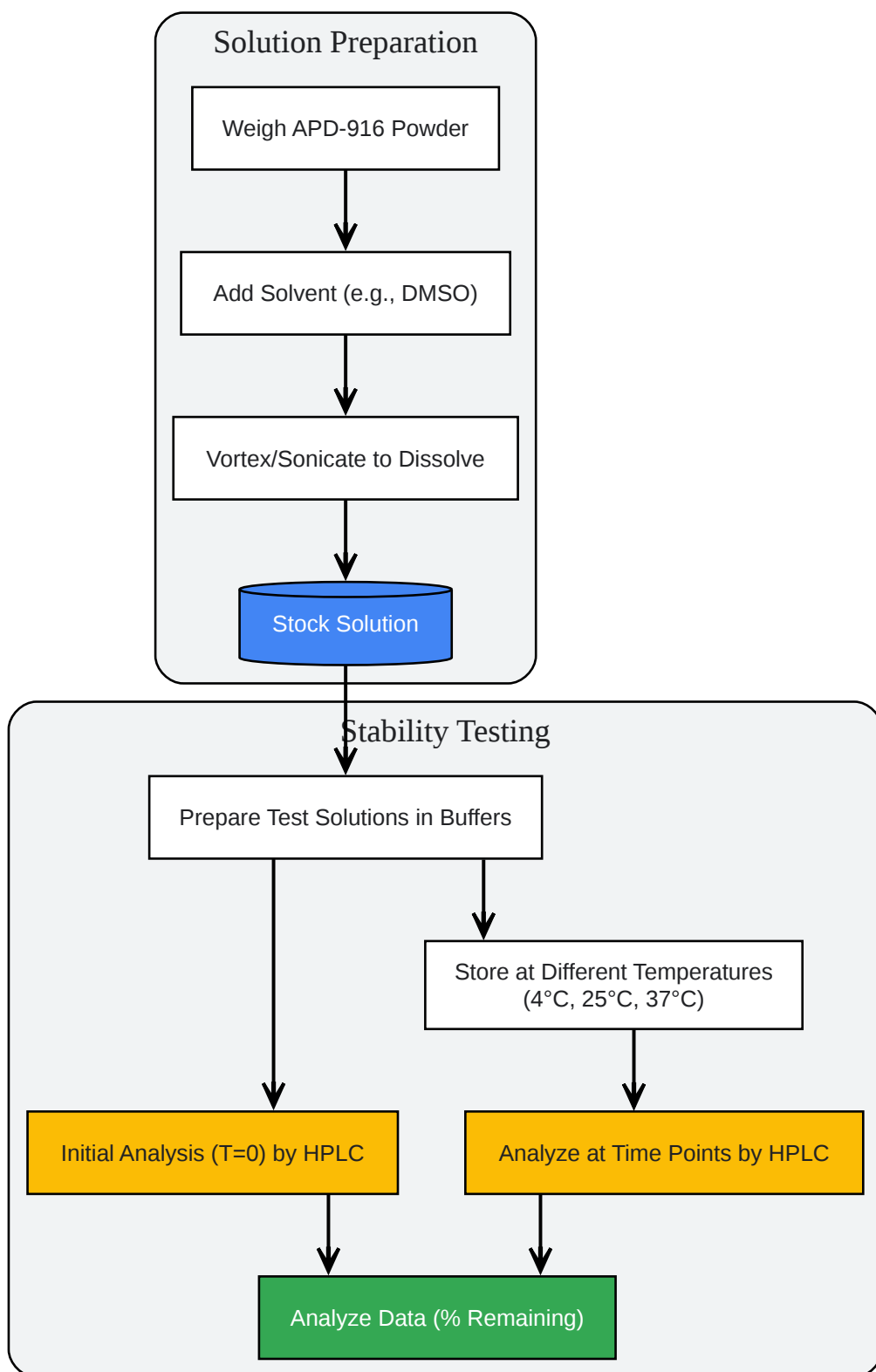
A summary of the key chemical and physical properties of **APD-916** is provided in the table below. This information is essential for accurate solution preparation and experimental design.

Property	Value	Source
Molecular Weight	401.56 g/mol	[1] [3]
Chemical Formula	C23H31NO3S	[1] [3]
CAS Number	1021169-11-8	[1]
Long-term Storage (Powder)	-20°C for up to 3 years	[1]
Long-term Storage (In Solvent)	-80°C for up to 1 year	[1]

Mechanism of Action: Histamine H3 Receptor Antagonism

APD-916 functions as an antagonist at the histamine H3 receptor (H3R), a presynaptic G protein-coupled receptor (GPCR) primarily expressed in the central nervous system. The H3R exhibits constitutive activity, meaning it can signal without an agonist. As a Gi/o-coupled receptor, its activation inhibits adenylyl cyclase, reducing intracellular cyclic AMP (cAMP) levels. This signaling cascade ultimately modulates the release of various neurotransmitters, including histamine, acetylcholine, norepinephrine, and dopamine. As an antagonist, **APD-916** blocks this inhibitory effect, leading to an increase in the release of these neurotransmitters, which is thought to underlie its potential therapeutic effects.





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References

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- 2. APD-916 - Immunomart [immunomart.com]
- 3. GSRS [gsrs.ncats.nih.gov]
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